

Application of Lithium Peroxide in Air Revitalization for Spacecraft and Submarines

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Compound of Interest

Compound Name: *Lithium peroxide (Li₂(O₂))*

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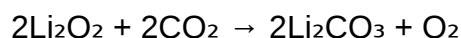
Abstract

Lithium peroxide (Li₂O₂) presents a compelling solution for air revitalization in enclosed environments such as spacecraft and submarines. Its primary advantage lies in its dual functionality: the absorption of carbon dioxide (CO₂) and the simultaneous generation of breathable oxygen (O₂). This application note details the underlying chemistry, performance characteristics, and critical operational parameters of lithium peroxide-based air revitalization systems. Furthermore, it provides comprehensive experimental protocols for the evaluation of lithium peroxide canisters and summarizes key performance data in a comparative format. This document is intended for researchers, scientists, and engineers involved in the development of life support systems.

Introduction

The maintenance of a habitable atmosphere in sealed environments like spacecraft and submarines is paramount for crew survival and mission success. Air revitalization systems are critical components of environmental control and life support systems (ECLSS), responsible for removing metabolic CO₂ and replenishing O₂. While various technologies exist for this purpose, non-regenerative chemical scrubbers are often employed for their simplicity and reliability, particularly in contingency scenarios or shorter-duration missions.

Lithium hydroxide (LiOH) has been a traditional choice for CO₂ scrubbing; however, it necessitates a separate system for oxygen supply.[1] Lithium peroxide offers a significant advantage by combining both functions into a single chemical reaction, leading to potential savings in mass and volume.[2] The overall reaction of lithium peroxide with carbon dioxide is as follows:



This reaction highlights the theoretical potential of Li₂O₂ to not only remove CO₂ but also to produce O₂. The efficiency and kinetics of this process are, however, highly dependent on various factors, including the presence of water vapor and catalysts.

Chemical Pathways and Mechanisms

The reaction of lithium peroxide with carbon dioxide is more complex than the single-step equation suggests and is significantly influenced by the presence of water vapor. Moisture is essential for the reaction to proceed efficiently. One proposed mechanism involves the initial reaction of lithium peroxide with water to form lithium hydroxide and hydrogen peroxide.[2] The lithium hydroxide then reacts with carbon dioxide, while the hydrogen peroxide decomposes to release oxygen. The key reactions in the presence of moisture are:

- $\text{Li}_2\text{O}_2 + 2\text{H}_2\text{O} \rightarrow 2\text{LiOH} + \text{H}_2\text{O}_2$
- $2\text{LiOH} + \text{CO}_2 \rightarrow \text{Li}_2\text{CO}_3 + \text{H}_2\text{O}$ [1]
- $2\text{H}_2\text{O}_2 \rightarrow 2\text{H}_2\text{O} + \text{O}_2$

The presence of catalysts, such as nickel sulfate, can promote the decomposition of hydrogen peroxide, thereby enhancing the oxygen release rate.[2]

Caption: Chemical pathways for air revitalization using lithium peroxide.

Performance Data

The performance of lithium peroxide as an air revitalization agent is influenced by factors such as its bulk density, the presence of a catalyst, and the operating temperature of the reaction bed. The following tables summarize key performance data from experimental evaluations.

Table 1: Performance of Catalyzed vs. Uncatalyzed Lithium Peroxide

Parameter	Catalyzed Li ₂ O ₂ (Low Bulk Density)	Uncatalyzed Li ₂ O ₂ (Low Bulk Density)
CO ₂ Removal Duration	> 2 hours for outlet pCO ₂ to rise from 0.5 to 4.0 mmHg	Shorter duration, more rapid breakthrough
Oxygen Generation	Enhanced	Lower rate
Operating Temperature	High bed temperatures noted (>600°F)	Lower bed temperatures
Catalyst	2% Nickel Sulfate	None

Data sourced from experimental evaluations for portable life support systems.[2]

Table 2: Comparison of Lithium Peroxide and Lithium Hydroxide Systems

Parameter	Lithium Peroxide (Li ₂ O ₂) System	Lithium Hydroxide (LiOH) System
Functionality	CO ₂ removal and O ₂ generation	CO ₂ removal only
System Mass	Lighter (e.g., 4.3 lbs lighter for a 4-hour mission)	Heavier (requires separate O ₂ supply)
System Volume	Smaller (e.g., 80 in ³ smaller for a 4-hour mission)	Larger
Primary Reaction	$2\text{Li}_2\text{O}_2 + 2\text{CO}_2 \rightarrow 2\text{Li}_2\text{CO}_3 + \text{O}_2$	$2\text{LiOH} + \text{CO}_2 \rightarrow \text{Li}_2\text{CO}_3 + \text{H}_2\text{O}$

Comparison based on a 4-hour mission with an average metabolic rate of 2000 BTU/hr.[2]

Experimental Protocols

The following is a generalized protocol for the experimental evaluation of a lithium peroxide canister for air revitalization, based on established testing methodologies.

Objective: To determine the carbon dioxide absorption capacity and oxygen generation rate of a lithium peroxide canister under simulated operational conditions.

Materials and Equipment:

- Lithium peroxide canister of defined geometry and packing density.
- Gas supply of a known CO₂ concentration in an inert gas (e.g., nitrogen) or air, with controlled humidity.
- Mass flow controllers to regulate gas flow rates.
- A test chamber or housing for the canister.
- Temperature sensors (thermocouples) placed within the canister bed.
- CO₂ and O₂ gas analyzers for continuous monitoring of inlet and outlet gas concentrations.
- A data acquisition system to log all sensor readings.
- A back-pressure regulator to maintain system pressure.
- Safety equipment for handling reactive chemicals.

Experimental Workflow Diagram:

Caption: Experimental workflow for evaluating a lithium peroxide canister.

Procedure:

- System Preparation:
 - Prepare a gas mixture with the desired CO₂ concentration and relative humidity.
 - Install the lithium peroxide canister into the test chamber, ensuring a leak-tight seal.
 - Place thermocouples at various points within the canister bed to monitor the temperature profile.

- Calibrate the CO₂ and O₂ analyzers using standard gas mixtures.
- Test Initiation:
 - Initiate the flow of the prepared gas mixture through the canister at a predetermined flow rate, simulating the operational environment.
 - Begin recording data from all sensors, including inlet and outlet gas concentrations, temperatures, and pressure drop across the canister.
- Monitoring:
 - Continuously monitor the outlet CO₂ concentration. The "breakthrough point" is defined as the time when the outlet CO₂ concentration reaches a predefined upper limit (e.g., 0.5% or 3.8 torr).
 - Monitor the temperature within the canister bed. A significant temperature increase is expected due to the exothermic nature of the reaction.
- Test Conclusion:
 - The test is concluded when the breakthrough point is reached, or after a predetermined duration.
 - Stop the flow of the reactant gas and purge the system with an inert gas.
- Data Analysis:
 - Integrate the difference between the inlet and outlet CO₂ concentrations over time to calculate the total mass of CO₂ absorbed.
 - Integrate the difference between the outlet and inlet O₂ concentrations over time to calculate the total mass of O₂ generated.
 - Analyze the temperature profile to understand the reaction front progression and thermal characteristics of the canister.

Conclusion

Lithium peroxide is a highly effective, dual-purpose chemical for air revitalization in life support systems, offering advantages in terms of mass and volume savings over traditional lithium hydroxide systems.[2] The performance of lithium peroxide is critically dependent on operational parameters, particularly humidity and temperature, and can be enhanced through the use of catalysts. The provided experimental protocols offer a framework for the systematic evaluation of lithium peroxide canisters to ensure their suitability for specific mission requirements. Further research and development can focus on optimizing canister design, catalyst formulations, and thermal management to maximize the efficiency and longevity of lithium peroxide-based air revitalization systems.

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References

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